

Introduction: The Significance of Precise Characterization in Drug Development

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Compound of Interest

Compound Name: *Atorvastatin calcium salt trihydrate*

Cat. No.: *B15972327*

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Atorvastatin, a synthetic lipid-lowering agent, stands as a cornerstone in the management of hypercholesterolemia and the prevention of cardiovascular events. It functions as a selective, competitive inhibitor of HMG-CoA reductase, the rate-limiting enzyme in cholesterol biosynthesis.[1][2] In pharmaceutical formulations, the active ingredient is commonly utilized as **Atorvastatin Calcium Salt Trihydrate**. The specific salt and hydration state of an active pharmaceutical ingredient (API) are critical determinants of its physicochemical properties, including solubility, stability, and bioavailability. For a drug like atorvastatin, which is classified under the Biopharmaceutics Classification System (BCS) as Class II (low solubility, high permeability), these attributes are paramount for ensuring consistent therapeutic efficacy and product quality.[3]

This technical guide provides a comprehensive overview of the molecular formula and weight of **Atorvastatin Calcium Salt Trihydrate**, intended for researchers, scientists, and drug development professionals. It moves beyond simple data presentation to delve into the causality behind analytical choices, offering field-proven insights and self-validating protocols for the unambiguous characterization of this critical API.

Core Molecular Attributes

The chemical identity of **Atorvastatin Calcium Salt Trihydrate** is defined by the specific stoichiometric arrangement of its constituent parts: two atorvastatin anions, one divalent calcium cation (Ca^{2+}), and three molecules of water of hydration.

The empirical formula is consistently reported as $(\text{C}_{33}\text{H}_{34}\text{FN}_2\text{O}_5)_2\text{Ca}\cdot 3\text{H}_2\text{O}$.^[4] This can be expanded to the comprehensive molecular formula $\text{C}_{66}\text{H}_{68}\text{CaF}_2\text{N}_4\text{O}_{10}\cdot 3\text{H}_2\text{O}$.^{[5][6]}

Quantitative Data Summary

The molecular weight is a direct derivative of the molecular formula. Minor variations in reported values typically stem from differences in the atomic mass values utilized in the calculations. The table below summarizes these core attributes from various authoritative sources.

Attribute	Value	Source(s)
IUPAC Name	calcium;bis((3R,5R)-7-[2-(4-fluorophenyl)-3-phenyl-4-(phenylcarbamoyl)-5-propan-2-ylpyrrol-1-yl]-3,5-dihydroxyheptanoate);trihydrate	[7]
CAS Number	344423-98-9	[4][7][6]
Molecular Formula	$(\text{C}_{33}\text{H}_{34}\text{FN}_2\text{O}_5)_2\text{Ca}\cdot 3\text{H}_2\text{O}$ or $\text{C}_{66}\text{H}_{68}\text{CaF}_2\text{N}_4\text{O}_{10}\cdot 3\text{H}_2\text{O}$	[4]
Molecular Weight	1209.38 g/mol	[4]
1209.39 g/mol		
1209.41 g/mol	[5][6]	
1209.42 g/mol	[1]	

Physicochemical Profile

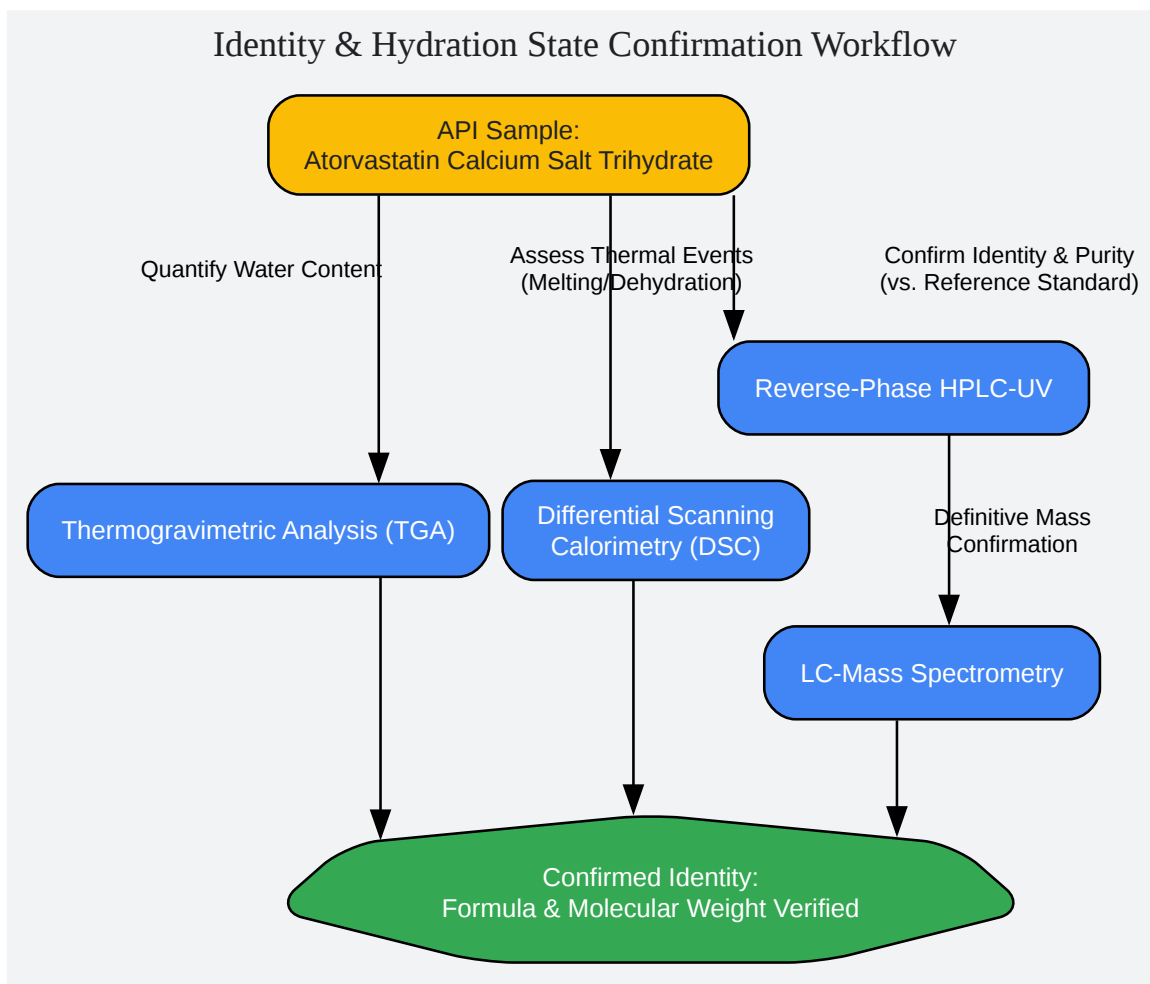
Atorvastatin Calcium Salt Trihydrate is typically a white to off-white crystalline powder.^{[1][6]}

Its solubility profile is a key characteristic for formulation development.

Property	Description	Source(s)
Appearance	White to off-white powder/crystal	[5]
Solubility	Insoluble in aqueous solutions of pH 4 and below. Slightly soluble in distilled water, pH 7.4 phosphate buffer, and acetonitrile. Slightly soluble in ethanol. Freely soluble in methanol.	[1][6]
Melting Point	~159-161°C (may vary with method and crystalline form)	[7]

Analytical Workflow for Identity Confirmation

Ensuring the correct identity, particularly the hydration state, of an API batch is a critical quality control step. A multi-technique approach provides a self-validating system, where the results from orthogonal methods converge to a single, unambiguous conclusion.



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Sources

- 1. Atorvastatin calcium: Chemical property, Spectroscopy, and Side effects_Chemicalbook [chemicalbook.com]
- 2. Atorvastatin hemicalcium trihydrate | C₆₆H₇₄CaF₂N₄O₁₃ | CID 656846 - PubChem [pubchem.ncbi.nlm.nih.gov]

- [3. Solid State Characterization of Commercial Crystalline and Amorphous Atorvastatin Calcium Samples - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. scbt.com \[scbt.com\]](#)
- [5. chemimpex.com \[chemimpex.com\]](#)
- [6. Buy Products - PCCA - Professional Compounding Centers of America \[pccarx.com\]](#)
- [7. Atorvastatin Calcium Trihydrate - LKT Labs \[lktlabs.com\]](#)
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